

Technical Monograph: Crystallographic Characterization of Polymorphs

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Compound of Interest

Compound Name: Gadolinium--nickel (2/7)

CAS No.: 12024-84-9

Cat. No.: B14736057

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) vs. Rhombohedral (

)

Audience: Materials Scientists, Solid-State Chemists, and Hydrogen Storage Researchers

Executive Summary

The intermetallic compound

belongs to the

(Rare Earth-Transition Metal) family, a class of superlattice structures critical for hydrogen storage and magnetocaloric applications. This material exhibits polytypism, existing in two distinct crystallographic forms depending on thermal history:

- Hexagonal (

):

-type structure (Space Group:

).[1][2][3]

- Rhombohedral (

):

-type structure (Space Group:

).[1][3][4]

Both polymorphs are built from the same fundamental building blocks—

and

slabs—but differ in their stacking sequence along the

-axis. Precise control over these phases is achieved through specific annealing protocols.

Crystallographic Parameters

The following data summarizes the structural metrics for both polymorphs. Note that the

-lattice parameters are nearly identical due to the shared basal plane geometry, while the

-lattice parameter reflects the different stacking periodicities (

-block vs.

-block).

Table 1: Comparative Lattice Parameters

Parameter	Hexagonal ()	Rhombohedral ()
Structure Type		
Space Group	(No. 194)	(No. 166)
Pearson Symbol		
Lattice Constant	Å	Å
Lattice Constant	Å	Å
Ratio	~4.88	~7.32
Unit Cell Volume	~518 Å ³	~778 Å ³
Stacking Sequence		
Formula Units ()	4	6

“

Data Source: Parameters derived from high-temperature annealing studies of superlattices [1][2] and isostructural comparisons with series [3].

Structural Physics & Stacking Logic

The

structure is not a random alloy but a precise intergrowth of two simpler parent structures:

- -type (): Represented by layers.
- -type (): Represented by Laves phase layers.

The Stacking Mechanism

The stoichiometry is achieved by stacking one

unit for every one

unit (

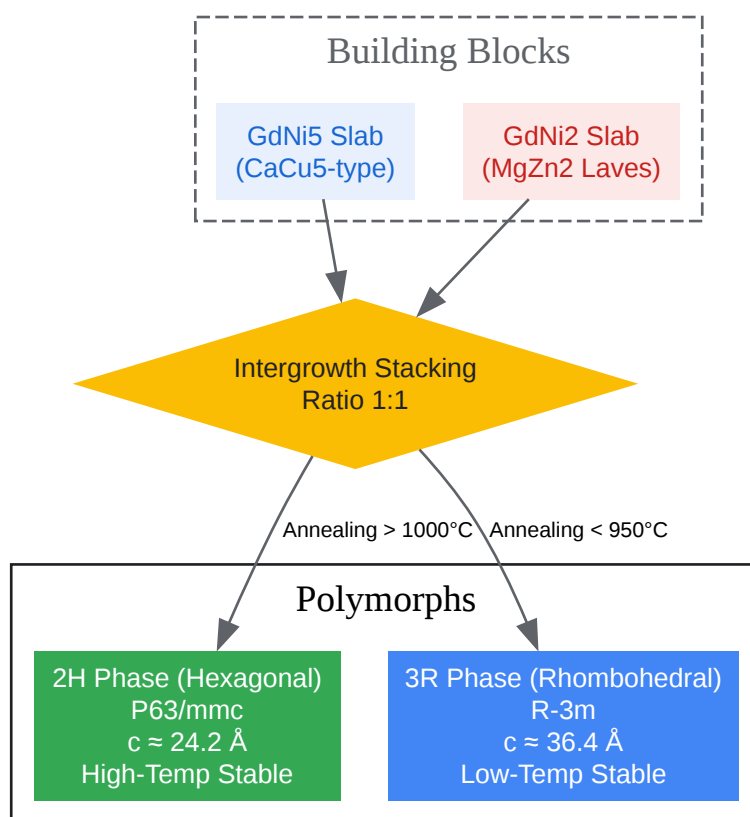
ratio of blocks, yielding

).

- 2H Phase (): The stacking repeats every two block units. The sequence is roughly described as .

- 3R Phase (): The stacking repeats every three block units due to a lateral shift in the basal plane, described as .

Diagram 1: Structural Hierarchy & Phase Relationship



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Caption: Logical assembly of Gd₂Ni₇ polymorphs from fundamental intermetallic subunits.

Synthesis & Phase Control Protocol

Achieving phase purity in

is challenging due to the low energy difference between the stacking faults of 2H and 3R. The following protocol is validated for isolating these phases.

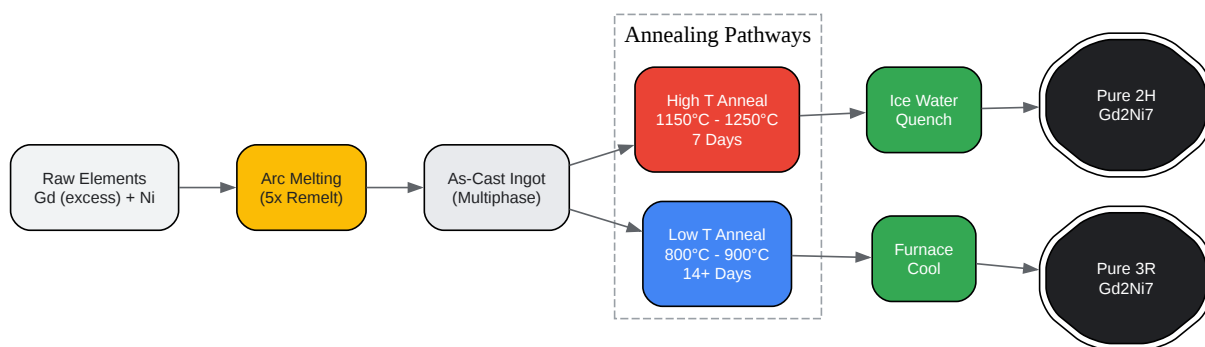
Materials Required[1][5][6][7][8][9][10][11]

- Gadolinium (Gd): 99.9% purity (Note: Use 3-5% excess to compensate for evaporation).
- Nickel (Ni): 99.99% purity.
- Atmosphere: Ultra-high purity Argon (gettered).

Step-by-Step Methodology

- Arc Melting (Homogenization):
 - Melt stoichiometric amounts (Gd:Ni = 2:7) in a water-cooled copper hearth under Argon.
 - Critical Step: Remelt the ingot at least 4-5 times, flipping it between melts to ensure chemical homogeneity.
 - Result: The as-cast ingot is typically a multiphase mixture of 2H, 3R, and minor segregations.
- Thermal Treatment (Phase Selection): The annealing temperature is the primary switch for polymorphism.
 - Target: 2H Phase (Hexagonal)
 - Wrap ingot in Tantalum foil and seal in a quartz tube under vacuum (mbar).
 - Anneal: Heat to 1150°C - 1250°C (High Temperature).
 - Duration: 7 - 14 days.
 - Quench: Rapid quench in ice water is essential to lock in the high-temperature 2H structure and prevent transformation to 3R during cooling.
 - Target: 3R Phase (Rhombohedral)
 - Wrap ingot in Tantalum foil/quartz ampoule.
 - Anneal: Heat to 800°C - 900°C (Low Temperature).
 - Duration: 14 - 21 days (Transformation kinetics are sluggish at lower T).
 - Cooling: Furnace cool or air cool.

Diagram 2: Synthesis Workflow



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Caption: Temperature-dependent synthesis pathways for isolating hexagonal vs. rhombohedral polymorphs.

Characterization & Validation

To validate the synthesized phase, Powder X-Ray Diffraction (XRD) is the standard method.

Key Diffraction Signatures

Distinguishing 2H from 3R requires focusing on the low-angle reflections where the stacking periodicity is most evident.

- 2H Unique Peaks: Look for reflections indexed as

where

corresponds to the 2-layer repeat.

- 3R Unique Peaks: Look for splitting of the

and

lines. The

reflection in 3R is often distinct from the 2H pattern.

- Rietveld Refinement:

- For 2H, use model

- or

- (replace La/Ce with Gd).

- For 3R, use model

- .[1][3]

- Note: Due to the high absorption cross-section of Gadolinium for Cu-K

- radiation, using Mo-K

- or Co-K

- sources (or synchrotron radiation) is recommended to minimize fluorescence background.

References

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